

identifying the origin and natural sources of Nibroxane

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Compound of Interest

Compound Name: Nibroxane

Cat. No.: B1678675

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Nibroxane: Unraveling a Synthetic Antimicrobial Agent

For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's origins and properties is paramount. This guide addresses the available scientific and technical information regarding **Nibroxane**, a synthetic antimicrobial agent. Despite its recognition as a chemical entity, publicly accessible data on its natural sources, detailed experimental protocols, and specific biological pathways remains limited.

Identification and Physicochemical Properties

Nibroxane is a synthetic organic compound identified by the CAS Registry Number 53983-00-9. Its chemical name is 5-Bromo-2-methyl-5-nitro-1,3-dioxane[1]. The World Health Organization listed "**nibroxane**" as a proposed International Nonproprietary Name (INN) in 1976, suggesting its initial synthesis and investigation as a potential pharmaceutical substance around that period[2].

Available data on its physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C5H8BrNO4	[3]
Molecular Weight	226.03 g/mol	[4]
Melting Point	72 °C	[4]
Water Solubility	6.093 g/L at 25 °C	[4]
CAS Registry Number	53983-00-9	[1][2][4][5][6]

Origin and Natural Sources

Current scientific literature and chemical databases categorize **Nibroxane** as a synthetic compound. There is no evidence to suggest that **Nibroxane** is a naturally occurring substance or has been isolated from any natural sources, such as marine organisms, plants, or microorganisms. While marine bryozoans are known to produce a wide array of bioactive secondary metabolites, extensive reviews of these compounds do not list **Nibroxane** among them.

Antimicrobial Activity

Nibroxane is consistently identified as an antimicrobial or antibacterial agent in various pharmaceutical and chemical catalogs[7][8]. It has also been registered as a pesticidal active ingredient, further indicating its recognized biological activity against microorganisms[5][9]. However, specific details regarding its spectrum of activity, mechanism of action, and potency (e.g., minimum inhibitory concentrations against various pathogens) are not available in the public domain. One source mentions that it is an orally active antimicrobial agent that metabolizes into 2-methyl-5-nitro-m-dioxane in mice[7].

Experimental Protocols and Data

A critical gap in the publicly available information for **Nibroxane** is the absence of detailed experimental protocols for its synthesis, isolation, or purification. The original scientific publications or patents that would typically contain this information could not be retrieved through extensive searches of available databases. Consequently, quantitative data from

preclinical or clinical studies, such as pharmacokinetic profiles, toxicology data, or efficacy studies, are not available to be presented.

Signaling Pathways and Mechanism of Action

There is no information available in the scientific literature regarding the specific signaling pathways that **Nibroxane** may modulate in target organisms or in host systems. The molecular mechanism by which it exerts its antimicrobial effect remains uncharacterized in the public domain.

Conclusion

Nibroxane is a recognized synthetic antimicrobial compound with established physicochemical properties. However, a thorough investigation of publicly accessible scientific and technical literature reveals a significant lack of in-depth information. The origin of **Nibroxane** is synthetic, with no known natural sources. While its antimicrobial activity is noted, the specific details of its biological action, experimental procedures for its synthesis and handling, and its interaction with biological pathways are not documented in available resources. This information gap highlights the challenge in providing a complete technical guide for compounds that, despite being cataloged, lack a substantial body of published research. Further investigation into historical chemical literature or proprietary industrial archives may be necessary to uncover the foundational research on this compound.

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